

Application Notes: 3-Phenylpropanal as a Versatile Precursor in Organic Synthesis

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Compound of Interest

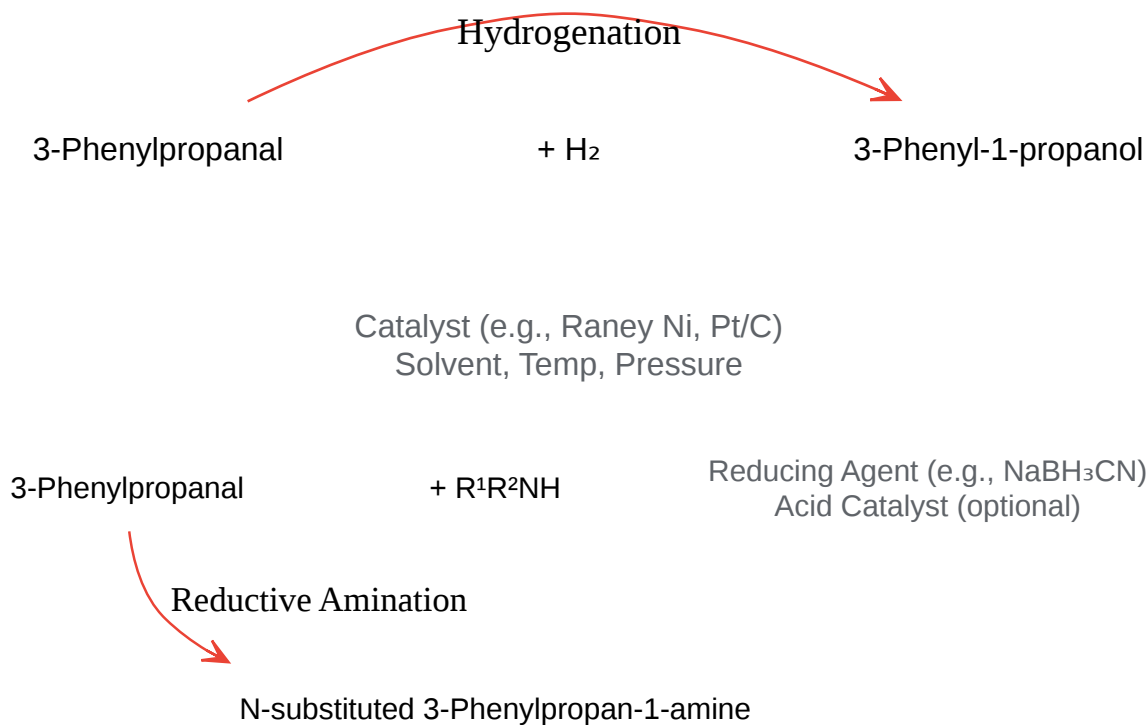
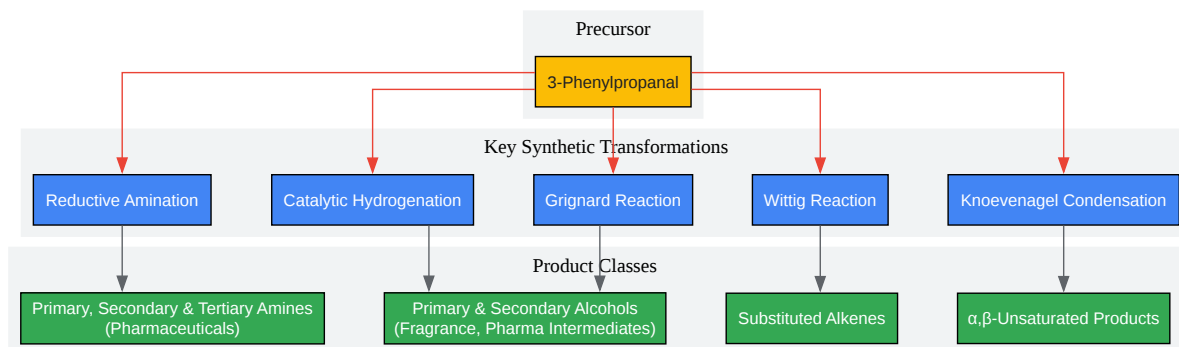
Compound Name: 3-Phenylpropanal

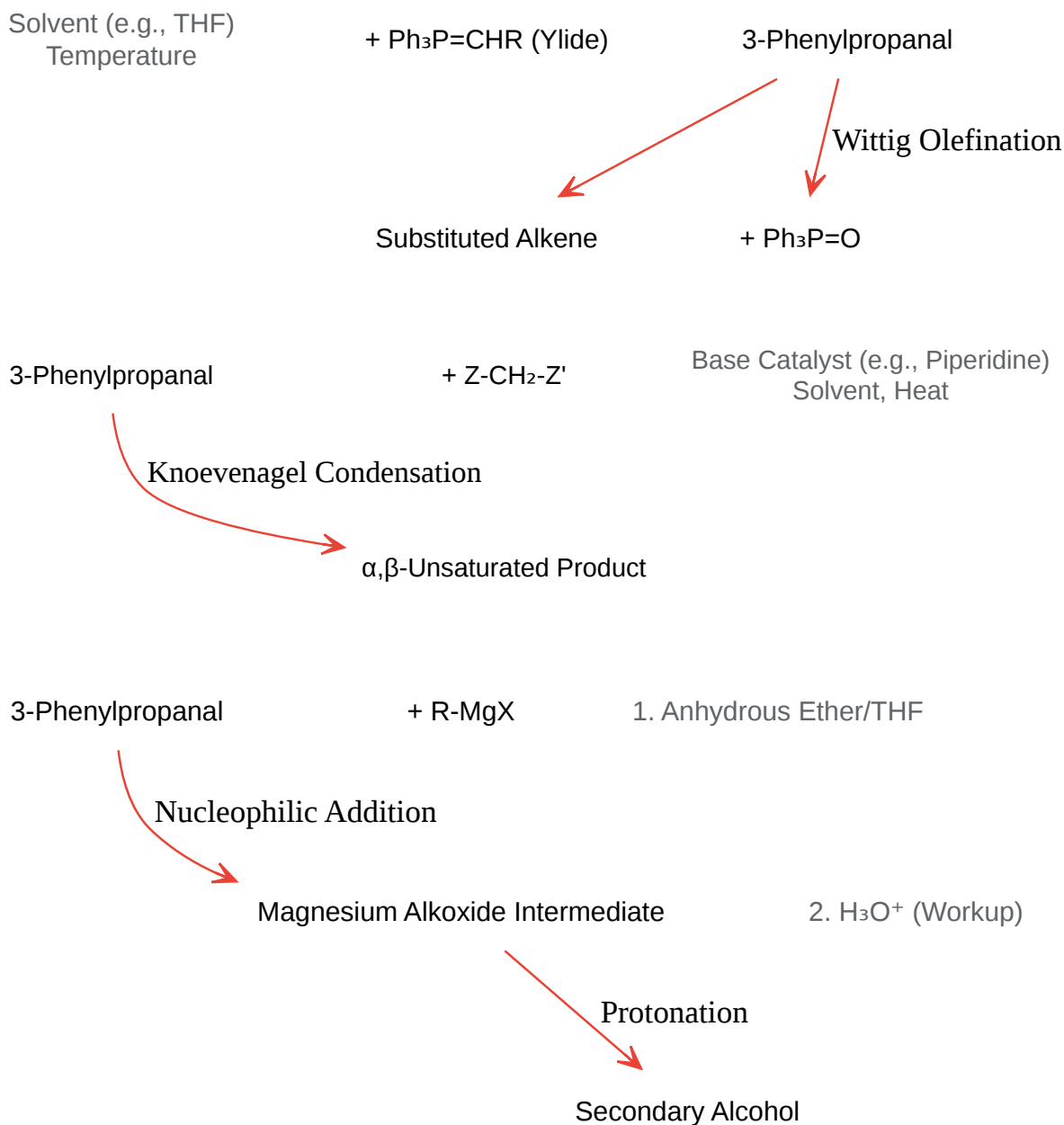
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Introduction

3-Phenylpropanal, also known as hydrocinnamaldehyde, is an aromatic aldehyde with the chemical formula $C_9H_{10}O$.^[1] It is a valuable precursor in organic synthesis due to the reactivity of its aldehyde functional group. Found naturally in plants like cinnamon, it is widely utilized as a key building block in the fragrance, flavor, and pharmaceutical industries.^{[1][2]} Its characteristic green, floral, and melon-like scent also makes it a significant ingredient in perfumery.^{[2][3]} This document provides detailed application notes and experimental protocols for several key synthetic transformations using **3-phenylpropanal**, intended for researchers, scientists, and professionals in drug development.





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